

# An In-depth Technical Guide to Arteannuin M: Physical and Chemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Arteannuin M

Cat. No.: B1632437

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Arteannuin M** is a sesquiterpene lactone, a class of natural products known for their diverse biological activities. Isolated from *Artemisia annua*, a plant with a long history in traditional medicine, **Arteannuin M** is a compound of growing interest within the scientific community.<sup>[1]</sup> This technical guide provides a comprehensive overview of the known physical and chemical properties of **Arteannuin M**, detailed experimental protocols for its analysis, and an exploration of its potential biological significance.

## Core Physical and Chemical Properties

**Arteannuin M** is a structurally complex molecule with the molecular formula  $C_{15}H_{24}O_4$  and a molecular weight of 268.35 g/mol.<sup>[2]</sup> While specific experimental data for some physical properties remain to be fully characterized in publicly available literature, the following table summarizes the key known and calculated attributes of this compound.

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O <sub>4</sub>	[2]
Molecular Weight	268.35 g/mol	[2]
CAS Number	207446-90-0	[2]
Melting Point	Not Reported	
Boiling Point	Not Reported	
Solubility	Soluble in DMSO, ethanol, methanol, and chloroform. Quantitative data not available.	[3][4]

## Spectral Data and Characterization

The structural elucidation of **Arteannuin M** has been primarily achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

### Nuclear Magnetic Resonance (NMR) Spectroscopy

The seminal work on the structure elucidation of **Arteannuin M** was published by Lai-King Sy and colleagues in Tetrahedron in 2001. This publication provides detailed <sup>1</sup>H and <sup>13</sup>C NMR data which are essential for the identification and characterization of the molecule.

<sup>1</sup>H and <sup>13</sup>C NMR Spectral Data of **Arteannuin M** A comprehensive table of the <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts, coupling constants, and assignments will be compiled upon obtaining the full text of the pivotal Tetrahedron publication.

### Mass Spectrometry (MS)

High-resolution mass spectrometry is a critical tool for determining the elemental composition and fragmentation pattern of **Arteannuin M**.

UPLC-Q-TOF-MS/MS Data: A study utilizing Ultra-Performance Liquid Chromatography-Quadrupole Time-of-Flight Tandem Mass Spectrometry (UPLC-Q-TOF-MS/MS) has reported the following mass-to-charge ratios for **Arteannuin M**:

- Calculated m/z: 268.1675
- Measured m/z: 291.1563 ([M+Na]<sup>+</sup>)[5]

## Infrared (IR) Spectroscopy

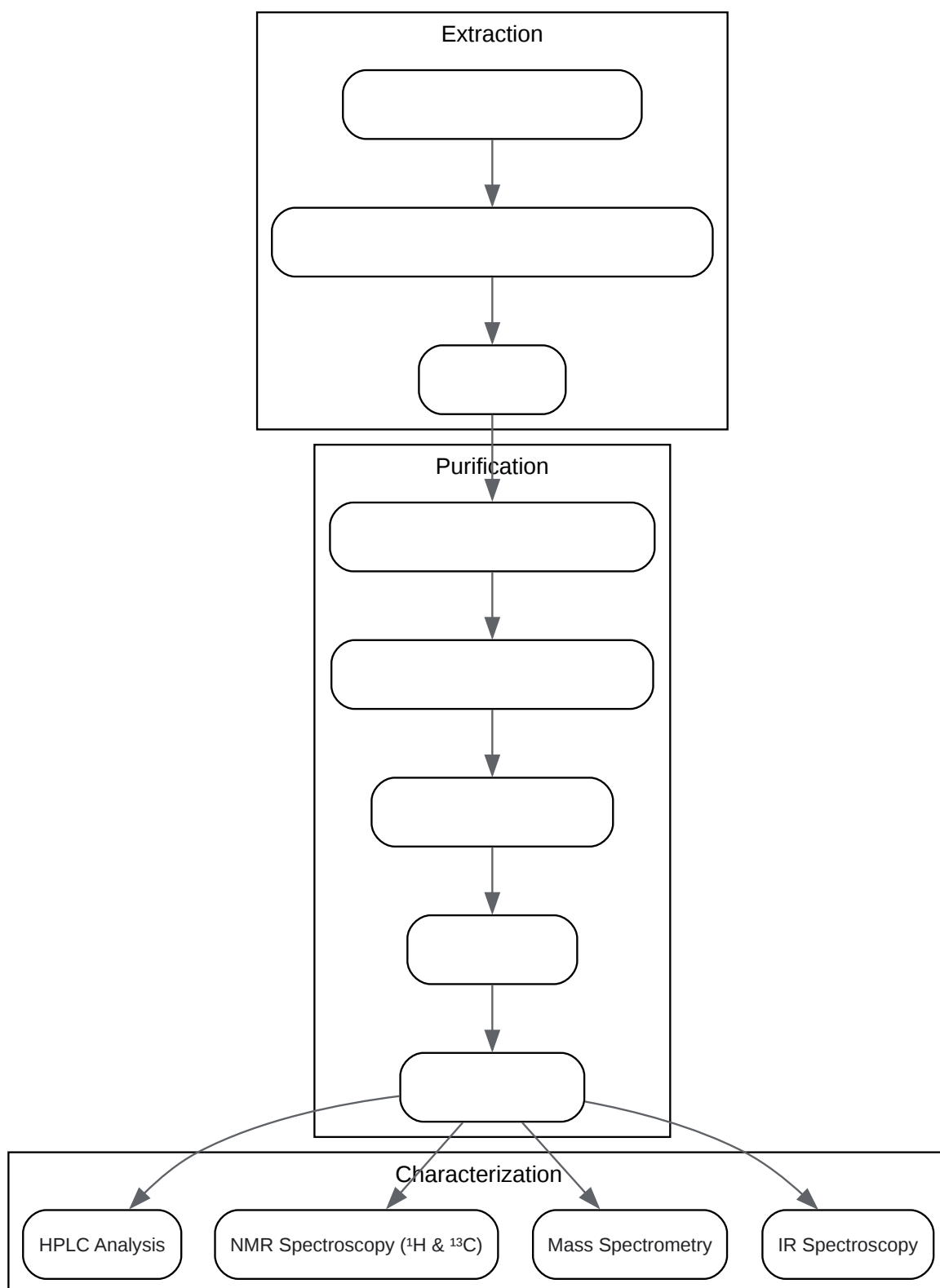
Specific infrared spectral data for **Arteannuin M** is not readily available in the reviewed literature. However, based on its functional groups (lactone, hydroxyl, etc.), characteristic absorption bands would be expected in the IR spectrum. Further experimental work is required to determine the precise wavenumbers of these vibrations.

## Experimental Protocols

### Isolation and Purification of Arteannuin M from *Artemisia annua*

While a specific, detailed protocol for the isolation of **Arteannuin M** is not available, a general procedure can be adapted from methods used for the extraction of other sesquiterpene lactones from *Artemisia annua*.

Workflow for the Proposed Isolation of **Arteannuin M**



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the isolation and characterization of **Arteannuin M**.

#### Methodology:

- **Extraction:** Dried and powdered aerial parts of *Artemisia annua* are subjected to extraction using a non-polar solvent such as hexane or ethyl acetate, either through maceration or Soxhlet extraction, to obtain a crude extract.
- **Column Chromatography:** The crude extract is then subjected to column chromatography on silica gel. A gradient elution system, starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate), is employed to separate the different components.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing **Arteannuin M**.
- **Purification:** Fractions containing the compound of interest are combined, and the solvent is evaporated. The resulting residue can be further purified by recrystallization from a suitable solvent system to yield pure **Arteannuin M**.

## High-Performance Liquid Chromatography (HPLC) Analysis

A validated HPLC method specific for the quantification of **Arteannuin M** is not yet established in the literature. However, methods developed for the analysis of artemisinin and other sesquiterpenoids from *Artemisia annua* can be adapted and optimized.

#### Proposed HPLC Method Parameters:

- **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m).
- **Mobile Phase:** A gradient of acetonitrile and water.
- **Detection:** UV detection at a suitable wavelength (to be determined based on the UV spectrum of pure **Arteannuin M**) or Evaporative Light Scattering Detector (ELSD).
- **Flow Rate:** Approximately 1.0 mL/min.
- **Injection Volume:** 10-20  $\mu$ L.

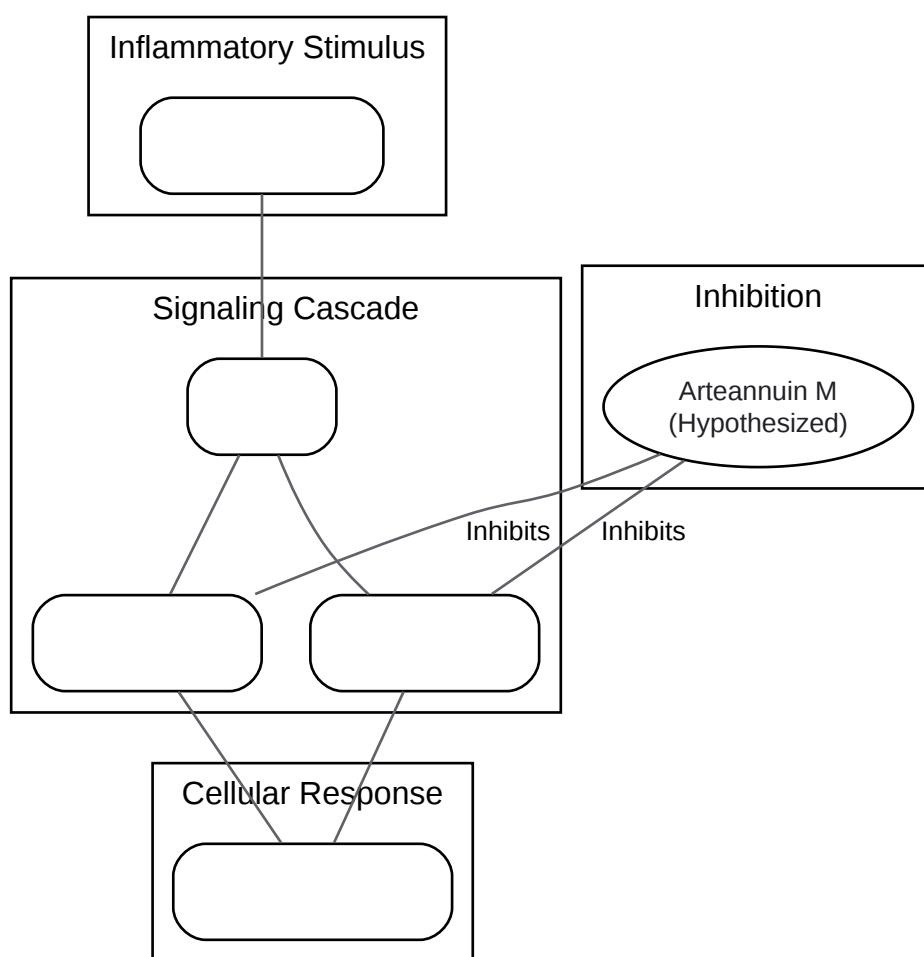
## Biological Activity and Signaling Pathways

While **Arteannuin M** has been noted for its potential anti-malarial activity, detailed studies on its mechanism of action and its effects on specific signaling pathways are limited.<sup>[1]</sup> However, related compounds from *Artemisia annua*, such as Arteannuin B and Artemisinin, have been shown to possess anti-inflammatory properties through the modulation of key signaling cascades.

### Potential Involvement in NF-κB and MAPK Signaling Pathways

Studies on Arteannuin B and Artemisinin have demonstrated their ability to inhibit the nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinase (MAPK) signaling pathways. These pathways are central to the inflammatory response. Given the structural similarities among these sesquiterpene lactones, it is hypothesized that **Arteannuin M** may also exert anti-inflammatory effects through similar mechanisms. Further research is necessary to confirm this hypothesis and to elucidate the specific molecular targets of **Arteannuin M** within these pathways.

Hypothesized Anti-Inflammatory Signaling Pathway of **Arteannuin M**



[Click to download full resolution via product page](#)

Caption: Hypothesized inhibition of NF- $\kappa$ B and MAPK pathways by **Arteannuin M**.

## Conclusion

**Arteannuin M** is a promising natural product from *Artemisia annua* with potential therapeutic applications. This guide has summarized the current knowledge of its physical and chemical properties and provided a framework for its experimental investigation. Further research is warranted to fully characterize its physical properties, develop and validate specific analytical methods, and elucidate its biological mechanisms of action. Such studies will be crucial for unlocking the full potential of **Arteannuin M** in drug discovery and development.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Anti-inflammatory, Antioxidant and Antimicrobial Effects of Artemisinin Extracts from *Artemisia annua* L - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Sesquiterpene Lactones from *Artemisia* Genus: Biological Activities and Methods of Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Suppression of NLRP3 Inflammasome by Dihydroarteannuin via the HIF-1 $\alpha$  and JAK3/STAT3 Signaling Pathway Contributes to Attenuation of Collagen-Induced Arthritis in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Arteannuin M: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632437#physical-and-chemical-properties-of-arteannuin-m]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)